

structural characteristics of C2 Ceramide-1-phosphate

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Compound of Interest

Compound Name: C2 Ceramide-1-phosphate

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An In-depth Technical Guide on the Core Structural Characteristics of **C2 Ceramide-1-Phosphate**

Introduction

Ceramide-1-phosphate (C1P) is a bioactive sphingolipid that plays a crucial role in a variety of cellular processes. It is synthesized from ceramide through the action of ceramide kinase (CERK).[1][2] C1P, along with its precursor ceramide and its metabolic relative sphingosine-1-phosphate (S1P), forms a trio of interconnected signaling molecules that regulate cell fate, including proliferation, survival, inflammation, and migration.[1][2][3][4] The balance between the levels of these lipids is critical for maintaining cellular homeostasis.[4]

This guide focuses on **C2 Ceramide-1-phosphate**, a short-chain, cell-permeable analog of the endogenous lipid.[2] Due to its ability to cross cell membranes, **C2 Ceramide-1-phosphate** is an invaluable tool for researchers studying the intracellular signaling pathways and biological functions of C1P.

Core Structural and Chemical Properties

C2 Ceramide-1-phosphate is an N-acylsphingosine 1-phosphate where the N-acyl group is an acetyl group.[5] Its structure is composed of three key moieties: a sphingosine backbone, a C2 acetyl group attached to the amino group at the C2 position, and a phosphate group esterified to the C1 hydroxyl group.

Quantitative Data Summary

The fundamental chemical and physical properties of **C2 Ceramide-1-phosphate** are summarized in the table below for easy reference.

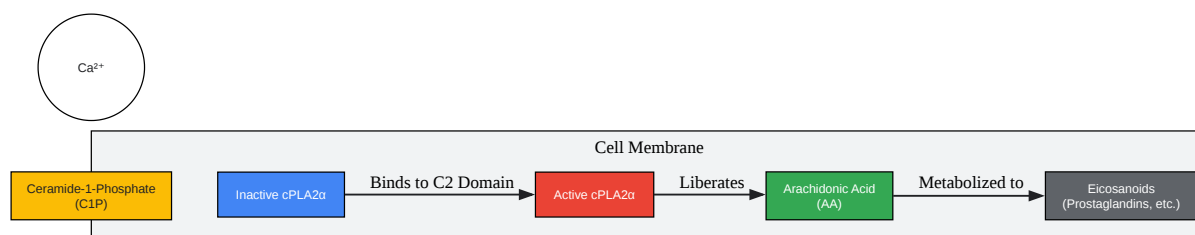
Property	Value	Source(s)
IUPAC Name	[(E,2S,3R)-2-acetamido-3-hydroxyoctadec-4-enyl] dihydrogen phosphate	[5]
Molecular Formula	C20H40NO6P	[5][6]
Molecular Weight	421.51 g/mol	[5][6][7]
CAS Number	151729-55-4	[6][7]
Synonyms	N-acetylsphingosine 1-phosphate, CerP(d18:1/2:0)	[5]
Lipid Class	Ceramide 1-phosphates [SP0205]	[5]

Key Signaling Pathways

C2 Ceramide-1-phosphate, acting as a surrogate for endogenous C1P, has been shown to modulate several critical intracellular signaling cascades. Its effects are often contrary to those of ceramide, promoting cell survival and proliferation.[4][8]

Activation of Cytosolic Phospholipase A2 (cPLA₂) and Inflammatory Response

One of the most well-characterized functions of C1P is its role as a potent mediator of inflammatory responses.[2] It directly binds to and activates group IVA cytosolic phospholipase A₂ (cPLA₂α).[1][2][9] This activation is the rate-limiting step in the production of eicosanoids, such as prostaglandins.[2] The interaction occurs at a novel binding site within the C2 domain of cPLA₂α and is dependent on the presence of calcium ions.[8][10][11]

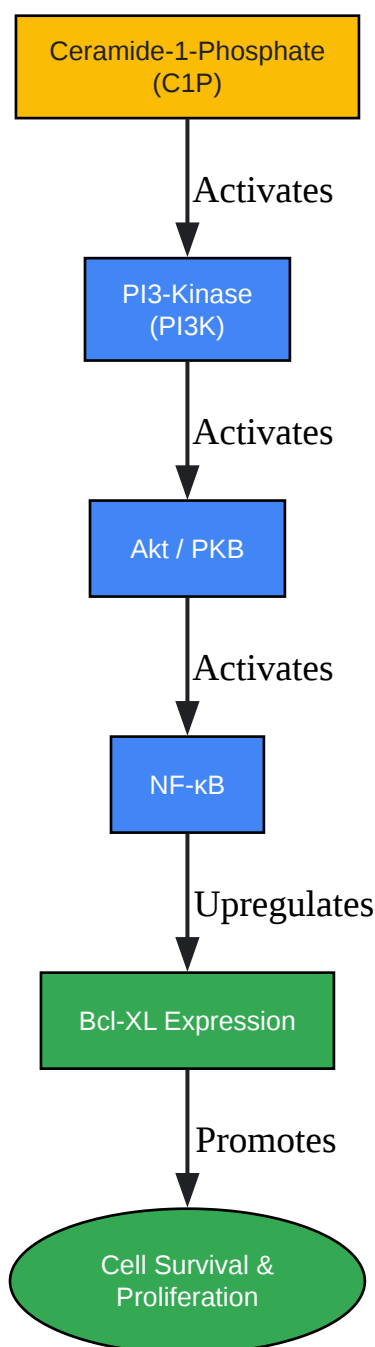


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Caption: C1P and Ca²⁺ mediate the activation of cPLA₂α, leading to eicosanoid production.

Pro-Survival Signaling via PI3K/Akt Pathway

C1P promotes cell survival and proliferation by activating the Phosphatidylinositol 3-kinase (PI3K)/Protein Kinase B (Akt) signaling pathway.[1][8] This activation leads to the phosphorylation and activation of Akt, which in turn stimulates the transcription factor NF-κB.[1] Activated NF-κB upregulates the expression of anti-apoptotic proteins such as Bcl-XL, thereby protecting the cell from apoptosis.[1][8]



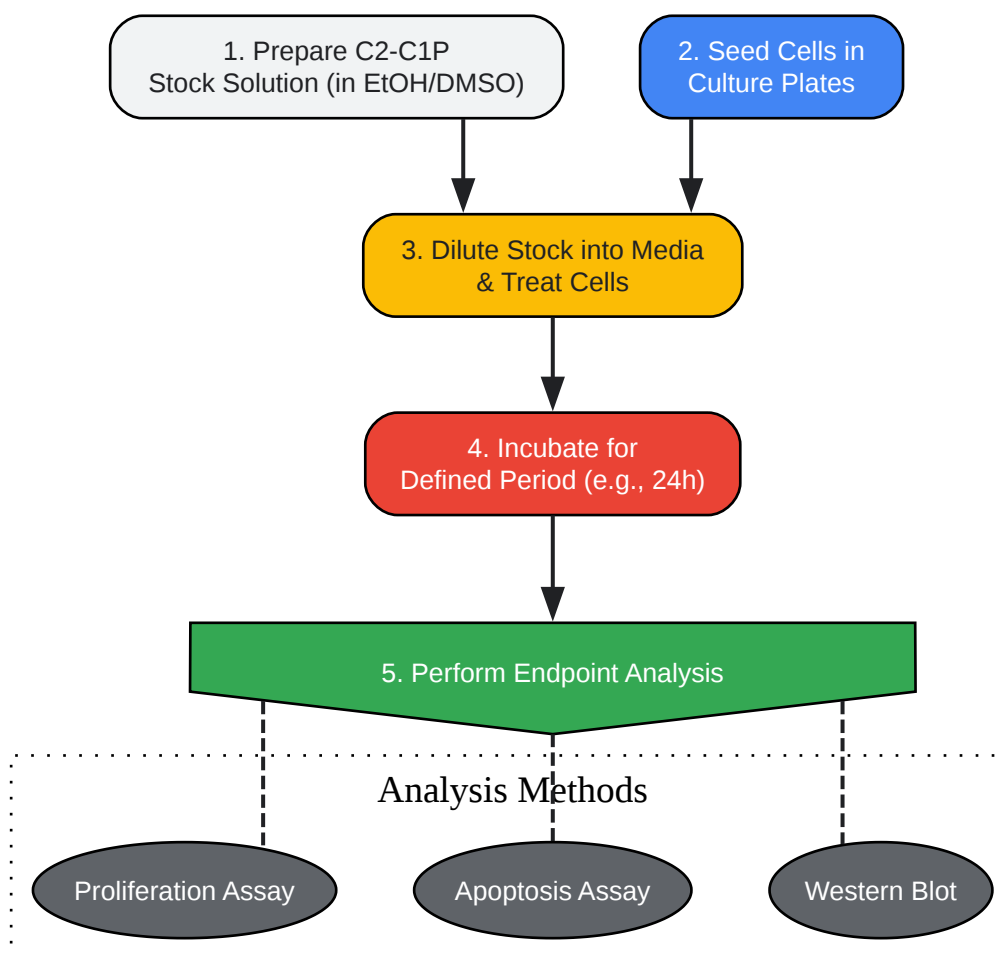
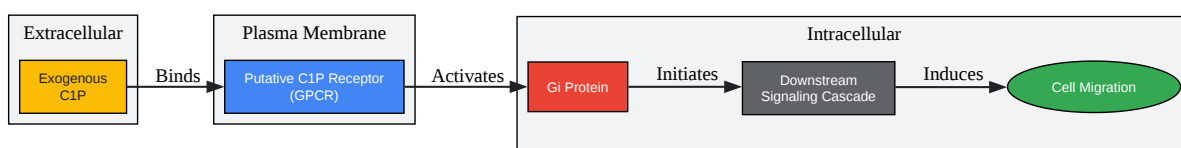
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Caption: C1P activates the PI3K/Akt pathway to promote cell survival and inhibit apoptosis.

Stimulation of Cell Migration via Putative Receptors

Studies have demonstrated that exogenously applied C1P can stimulate the migration of cells, particularly macrophages.[1][2] This effect is not replicated by increasing intracellular C1P

levels, which strongly suggests the involvement of a specific cell-surface receptor.[2][12] It is proposed that C1P acts as an extracellular ligand, binding to a G-protein coupled receptor (GPCR), likely coupled to a Gi protein, to initiate the chemotactic response.[2][12]



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